

Application Notes and Protocols for Large-Scale Synthesis of Aminonitrothiazole Amides

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Compound of Interest

Compound Name: Thiazole, aminonitro-

Cat. No.: B074268

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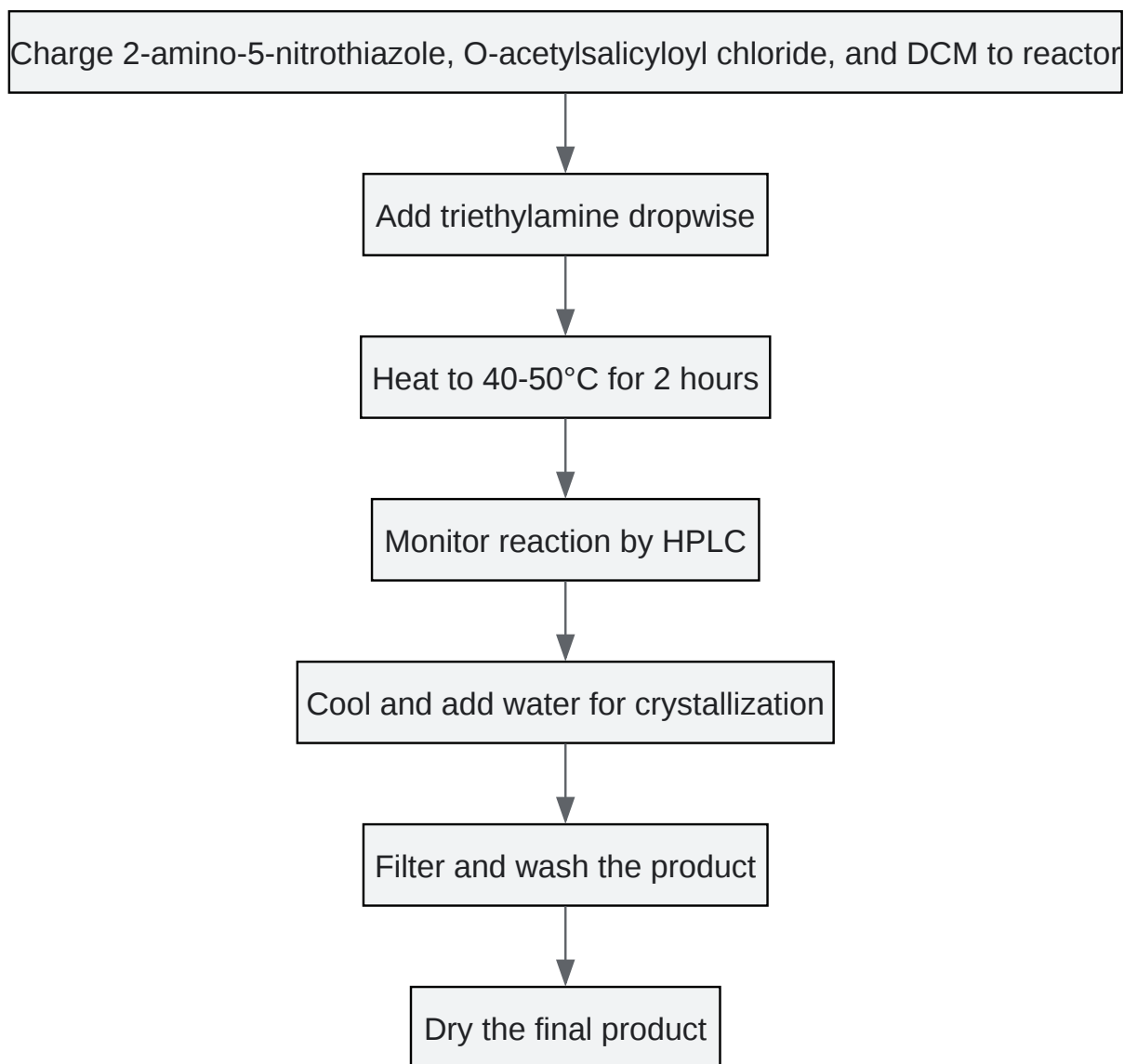
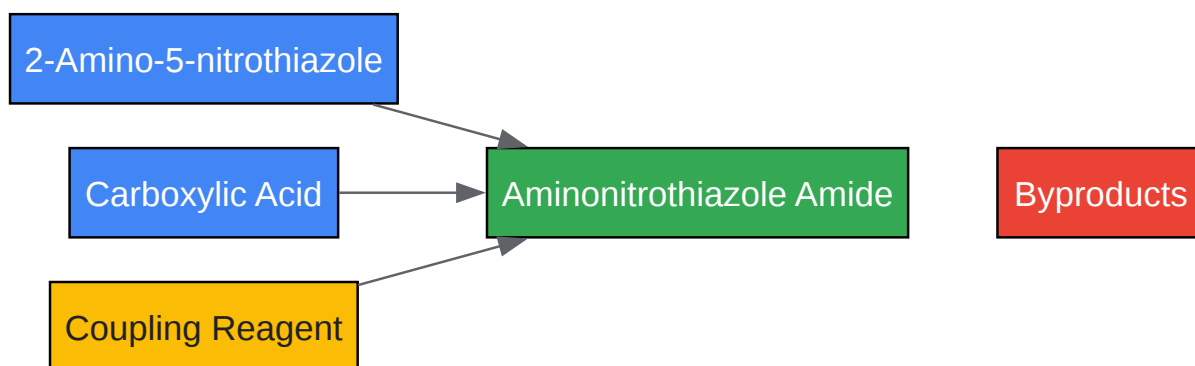
For Researchers, Scientists, and Drug Development Professionals

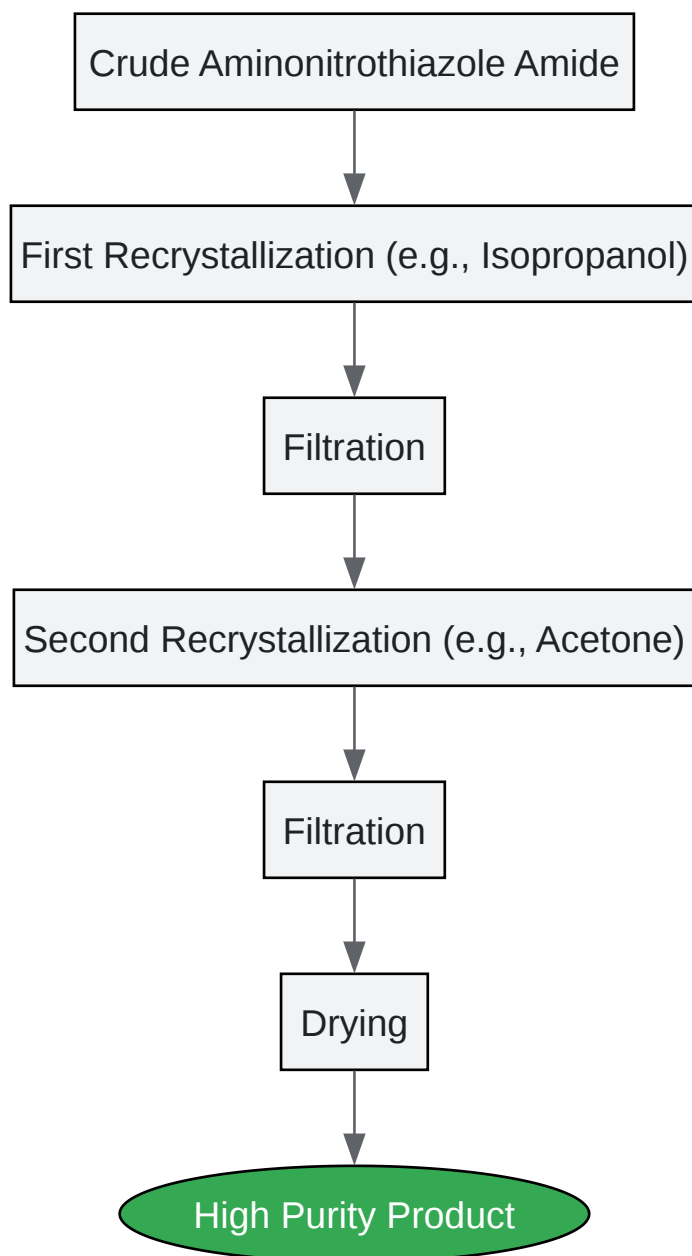
Introduction

Aminonitrothiazole amides are a class of compounds with significant therapeutic potential, most notably represented by Nitazoxanide, a broad-spectrum antiparasitic and antiviral agent. The core structure, consisting of a 2-amino-5-nitrothiazole moiety linked to a carboxylic acid via an amide bond, is crucial for its biological activity. The large-scale synthesis of these amides is of high interest for pharmaceutical development and production. This document provides detailed protocols and application notes for the synthesis of aminonitrothiazole amides, focusing on scalable methods and purification strategies.

General Reaction Scheme

The synthesis of aminonitrothiazole amides involves the coupling of 2-amino-5-nitrothiazole with a carboxylic acid, typically activated to facilitate the reaction. The general scheme is presented below:





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